

An In-Depth Technical Guide to Uroguanylin-15 (Rat)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Uroguanylin-15 (Rat)*

Cat. No.: *B12390031*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Uroguanylin-15, a peptide hormone found in rats, plays a crucial role in regulating fluid and electrolyte homeostasis. Its action is primarily mediated through the activation of the guanylate cyclase C (GC-C) receptor, leading to a cascade of intracellular events with significant physiological outcomes. This technical guide provides a comprehensive overview of the core molecular and functional aspects of rat Uroguanylin-15, including its amino acid sequence, quantitative functional data, detailed experimental protocols, and a depiction of its signaling pathway. This document is intended to serve as a valuable resource for researchers and professionals involved in gastroenterology, nephrology, and drug development.

Molecular Profile of Uroguanylin-15 (Rat) Amino Acid Sequence

The primary structure of rat Uroguanylin-15 consists of a 15-amino acid sequence. This sequence is crucial for its biological activity and interaction with its target receptor.

Sequence: Thr-Asp-Glu-Cys-Glu-Leu-Cys-Ile-Asn-Val-Ala-Cys-Thr-Gly-Cys

Disulfide Bonds: The peptide contains two essential disulfide bonds, formed between Cys4-Cys12 and Cys7-Cys15. These bonds are critical for maintaining the peptide's three-dimensional structure and, consequently, its biological function.

Quantitative Data

The biological activity and distribution of rat Uroguanylin-15 have been characterized through various quantitative assays. The following tables summarize key data points related to its potency, binding affinity, and tissue distribution.

Table 1: Potency of Uroguanylin Peptides in T84 Cell cGMP Assay

Peptide	Relative Potency	Reference
Opossum Uroguanylin-(2-15)	10-fold more potent than rat guanylin	[1][2]
Synthetic Rat Guanylin	Less potent than E. coli ST	[1][2]

Note: T84 cells are of human origin and are a common model for studying guanylin peptides. Specific EC50 values for rat Uroguanylin-15 in a rat cell line were not available in the reviewed literature.

Table 2: Binding Affinity of Uroguanylin Peptides to T84 Cell Receptors

Peptide	pH	Binding Site	Ki (nM)	Reference
Opossum Uroguanylin98–109 (truncated)	8.0	High Affinity	0.14	[3]
Low Affinity	345			
5.0	High Affinity	0.19		
Low Affinity	404			

Note: The binding affinity of uroguanylin is pH-dependent, with increased affinity at acidic pH. The data presented is for a truncated opossum peptide, as specific Ki values for the full-length rat Uroguanylin-15 were not found.

Table 3: Tissue Distribution of Uroguanylin mRNA in Rats

Tissue	Relative mRNA Levels	Reference
Proximal Small Intestine	Highest	
Distal Small Intestine	Moderate	
Colon	Virtually Absent	

Table 4: In Vivo Effects of Uroguanylin Infusion in Wistar-Kyoto Rats

Parameter	Dosage	Observation	Reference
Urine Flow	0.5 µg/kg/min	Progressive Increase	
Urinary Sodium Excretion	0.5 µg/kg/min	Progressive Increase	

Signaling Pathway

Uroguanylin-15 exerts its effects by activating a well-defined signaling cascade initiated by its binding to the Guanylate Cyclase C (GC-C) receptor, an integral membrane protein.

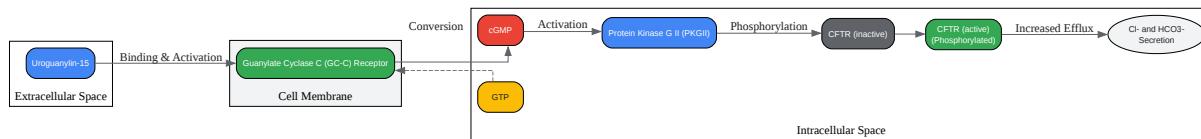
[Click to download full resolution via product page](#)

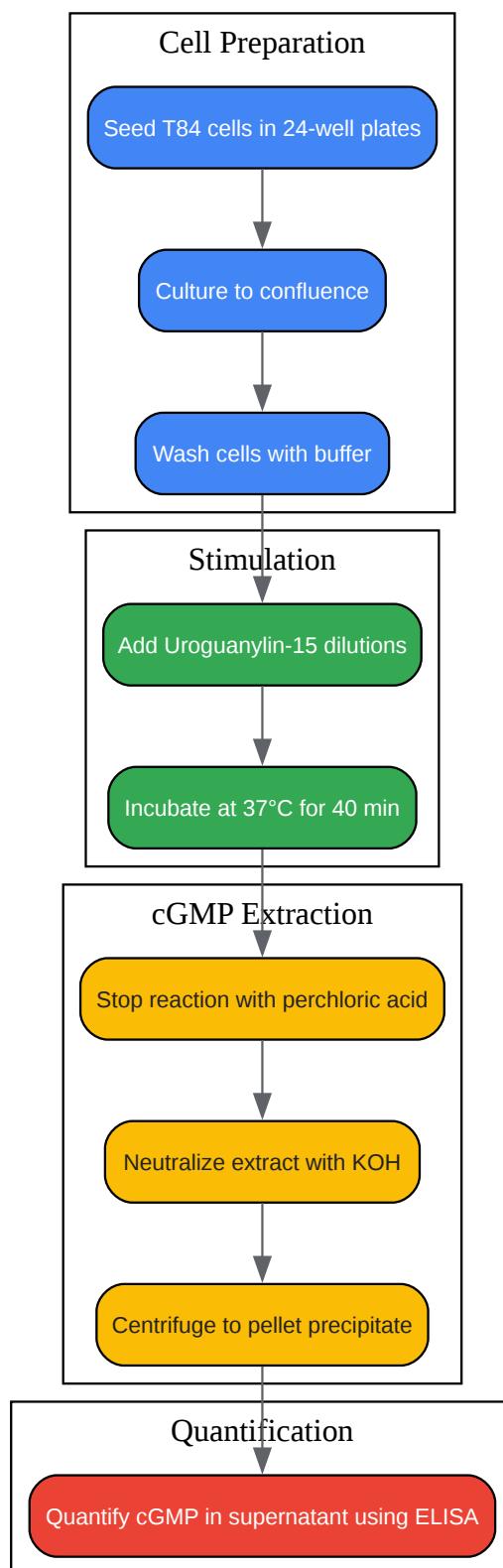
Figure 1: Uroguanylin-15 signaling pathway via the GC-C receptor.

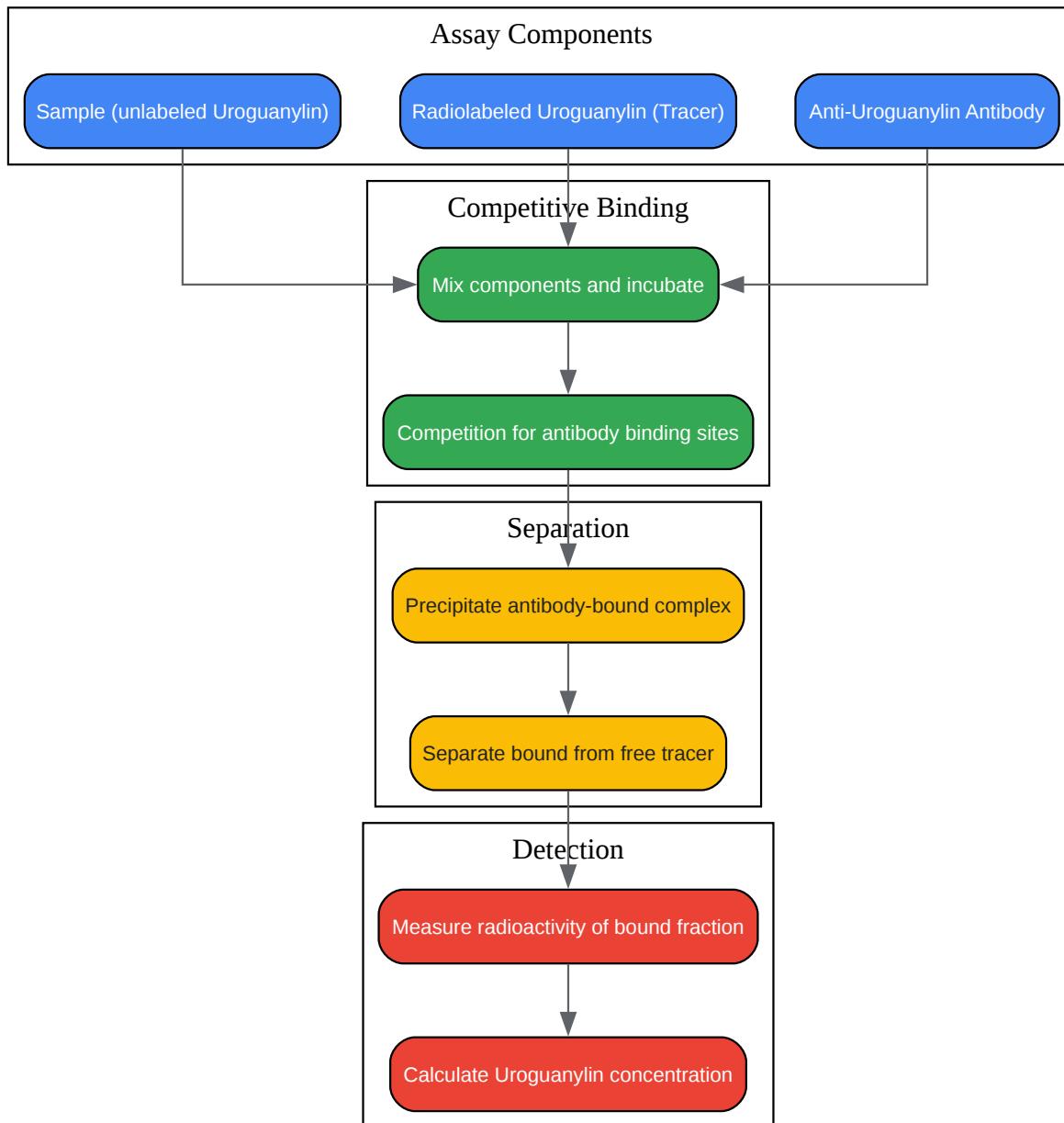
Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the function of rat Uroguanylin-15.

cGMP Stimulation Assay in T84 Cells

This assay is fundamental for assessing the bioactivity of Uroguanylin-15 by measuring its ability to stimulate the production of the second messenger, cyclic guanosine monophosphate (cGMP).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Uroguanylin: structure and activity of a second endogenous peptide that stimulates intestinal guanylate cyclase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. Regulation of intestinal uroguanylin/guanylin receptor-mediated responses by mucosal acidity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Uroguanylin-15 (Rat)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12390031#uroguanylin-15-rat-amino-acid-sequence\]](https://www.benchchem.com/product/b12390031#uroguanylin-15-rat-amino-acid-sequence)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com